

# Comprehensive Technical Assessment of Foramsulfuron: Human and Environmental Toxicity Profiles

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## Compound Focus: Foramsulfuron

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## Introduction and Executive Summary

**Foramsulfuron** is a selective sulfonylurea herbicide widely used for **post-emergence control** of broadleaf weeds and grasses in various agricultural systems, primarily in corn production and lowbush blueberry cultivation. This synthetic herbicide belongs to the **sulfonylurea chemical class** and functions as an acetolactate synthase (ALS) inhibitor, disrupting branch-chain amino acid synthesis in susceptible plants. First synthesized in 1995 and reported in 2001, **foramsulfuron** has gained regulatory approval in multiple jurisdictions including Canada, the European Union, Australia, Russia, and Morocco, with its EU registration valid until 2035. The compound is characterized by its **high water solubility** (3293 mg/L at pH 7, 20°C) and low octanol-water partition coefficient (Log P = -0.78), indicating limited potential for bioaccumulation but significant mobility in aquatic environments.

Based on comprehensive toxicological assessments from regulatory agencies internationally, **foramsulfuron** demonstrates a **favorable toxicological profile** for mammalian systems, with low acute toxicity via oral and dermal routes and no evidence of genotoxicity, carcinogenicity, neurotoxicity, or developmental/reproductive effects at expected exposure levels. However, recent research has raised questions about its potential **impacts on non-target aquatic vegetation**, particularly submerged macrophytes in freshwater ecosystems. This technical assessment provides a systematic evaluation of **foramsulfuron's** toxicity to humans and

biodiversity, incorporating quantitative structure-activity relationships, mechanistic toxicology, regulatory thresholds, and ecological risk assessments to support scientifically-informed decision making for researchers and environmental safety professionals.

## Chemical Properties and Agricultural Applications

### Fundamental Chemical Characteristics

**Foramsulfuron** (IUPAC name: 1-(4,6-dimethoxypyrimidin-2-yl)-3-[2-(dimethylcarbamoyl)-5-formamidophenylsulfonyl]urea) is a synthetic herbicide with the molecular formula  $C_{17}H_{20}N_6O_7S$  and a molecular mass of 452.44 g/mol. The compound is typically formulated as a **white powdered solid** with a melting point of 194.5°C and decomposes before boiling. Its chemical structure features both pyrimidine and sulfonylurea moieties, which are essential for its herbicidal activity and selective action. The table below summarizes key physicochemical properties that influence its environmental behavior and toxicological profile.

Table 1: Physicochemical Properties of **Foramsulfuron**

Property	Value	Conditions	Significance
Water Solubility	3293 mg/L	20°C, pH 7	High mobility in aquatic systems
Octanol-Water Partition Coefficient (Log P)	-0.78	20°C, pH 7	Low bioaccumulation potential
Vapor Pressure	Not available	-	Low volatility expected
Melting Point	194.5°C	-	Thermal stability
Dissociation Constant (pKa)	4.3	-	Anionic at environmental pH
Soil Adsorption Coefficient (Koc)	32-62 mL/g	-	High mobility in most soils

## Agricultural Use Patterns and Formulations

**Foramsulfuron** is primarily used as a **selective post-emergence herbicide** in field corn production systems in Eastern Canada and Manitoba, as well as in lowbush blueberry cultivation in Eastern Canada. It is typically applied **once per season** using field sprayer equipment and may be applied in tank mixtures with other herbicides to enhance weed control efficacy and manage resistance development. The herbicide controls a broad spectrum of grass and broadleaved weeds, including *Lolium perenne* (perennial rye grass), *Poa annua* (winter grass), and *Eleusine indica* (crowsfoot grass). Commercially, **foramsulfuron** is available in various formulations including wettable granules (e.g., Tribute Solo 32 DF Herbicide, Option 35 DF Herbicide) and suspension concentrates (e.g., Option 2.25 OD Liquid Herbicide), often in combination with other active ingredients such as iodosulfuron-methyl-sodium to broaden the spectrum of weed control.

## Human Toxicity Assessment

### Mammalian Toxicological Profile

Extensive toxicological evaluations conducted under internationally accepted test guidelines have demonstrated that **foramsulfuron** presents **low toxicity risks** to humans under normal exposure conditions. The compound exhibits low acute toxicity via both oral and dermal routes of exposure, with regulatory classifications generally placing it in Category III or IV (low to very low toxicity) using the Globally Harmonized System of classification. Critical evaluation of repeated-dose toxicity studies has established a **no observed adverse effect level (NOAEL)** that supports established reference values and application rates. Importantly, comprehensive testing has shown no evidence of genotoxicity, carcinogenic potential, neurotoxicity, or adverse effects on development or reproduction at relevant exposure concentrations.

Table 2: Mammalian Toxicity Profile of **Foramsulfuron**

Toxicity Endpoint	Result	Test System	Regulatory Significance
Acute Oral Toxicity	Low	Rat	Not classified as toxic

Toxicity Endpoint	Result	Test System	Regulatory Significance
Acute Dermal Toxicity	Low	Rabbit	Not classified as toxic
Skin Irritation	Not irritating	Rabbit	No classification required
Eye Irritation	Not irritating	Rabbit	No classification required
Skin Sensitization	Not sensitizing	Guinea pig	No classification required
Genotoxicity	Negative	Multiple tests	No mutagenic concerns
Carcinogenicity	Not carcinogenic	Rodent studies	No classification required
Reproductive Toxicity	Not a reproductive toxicant	Multigeneration study	No developmental effects
Neurotoxicity	Not neurotoxic	Acute and subchronic	No specific restrictions

## Metabolic Fate and Mechanistic Toxicology

In mammalian systems, **foramsulfuron** undergoes **extensive biotransformation** and rapid elimination, primarily through urinary and fecal routes. The metabolic pathways involve cleavage of the sulfonylurea bridge, O-demethylation of the methoxy groups on the pyrimidine ring, and conjugation reactions that enhance water solubility and excretion. These **detoxification pathways** are highly efficient, resulting in limited systemic exposure and rapid clearance from the body. The compound does not inhibit cytochrome P450 enzymes involved in human drug metabolism, suggesting a low potential for metabolic interactions. The mechanism of action (inhibition of acetolactate synthase) is not relevant to mammalian systems, as this enzyme is not present in animals, contributing to its selective toxicity profile.

## Ecological Toxicity Evaluation

### Aquatic Organisms

**Foramsulfuron** demonstrates **low to moderate toxicity** to aquatic organisms based on standardized ecotoxicity testing. The compound is classified as having low toxicity to fish, aquatic invertebrates, and algae, though some specific concerns exist for certain plant species in aquatic ecosystems. The following table summarizes key ecotoxicity data for aquatic species.

Table 3: Aquatic Toxicity Profile of **Foramsulfuron**

Organism Group	Species	Endpoint	Value (µg/L)	Duration
Fish	Rainbow trout	LC50	>100,000	96-hour
Aquatic Invertebrates	<i>Daphnia magna</i>	EC50	>100,000	48-hour
Green Algae	<i>Pseudokirchneriella subcapitata</i>	ErC50	>10,000	72-hour
Aquatic Plants	<i>Lemna gibba</i>	EC50	1.5-4.2	7-day
Diatoms	<i>Navicula pelliculosa</i>	EC50	16,000	72-hour

### Terrestrial Organisms and Pollinators

**Foramsulfuron** exhibits **low toxicity** to terrestrial organisms including mammals, birds, earthworms, and bees. Avian toxicity studies indicate an acute oral LD50 > 2000 mg/kg in bobwhite quail and dietary LC50 > 5000 ppm in mallard ducks, classifying it as practically non-toxic to birds. Earthworm toxicity tests demonstrate an LC50 > 1000 mg/kg soil, indicating low risk to soil-dwelling organisms. For honeybees (*Apis mellifera*), **foramsulfuron** shows low acute toxicity via both contact and oral routes (LD50 > 100 µg/bee), resulting in classification as non-toxic to bees. This favorable terrestrial toxicity profile supports its use in agricultural systems with minimal non-target impacts when applied according to label directions.

## Potential Impacts on Aquatic Macrophytes

While **foramsulfuron** demonstrates generally low toxicity to most aquatic organisms, emerging research suggests potential concerns for **submerged aquatic plants** (macrophytes). As photosynthetic organisms, aquatic macrophytes possess the target site (acetolactate synthase) for sulfonylurea herbicides, making them potentially susceptible to herbicide exposure through spray drift, runoff, or leaching events. A comprehensive review of herbicide impacts on aquatic primary producers noted that even concentrations below 1% of recommended application rates can significantly affect the growth, morphology, and reproduction of some non-target aquatic plants [1]. Studies have indicated that the germination stage of submerged plants may be particularly vulnerable to herbicide exposure.

Recent monitoring in the Taihu Lake Basin in China, a region with extensive agricultural activity, has documented that environmental herbicide concentrations sometimes reach levels capable of affecting various submerged plant species [2]. The disappearance of submerged vegetation in several shallow lakes and their transition from macrophyte-dominated to phytoplankton-dominated states has been partially attributed to herbicide exposure, though multiple stressors including eutrophication, turbidity, and competition also contribute to these ecological shifts. The specific sensitivity of various macrophyte species to **foramsulfuron** requires further investigation to fully characterize potential risks to aquatic ecosystem structure and function.

## Regulatory Status and Risk Mitigation Measures

### International Regulatory Decisions

**Foramsulfuron** has undergone comprehensive regulatory evaluation in multiple jurisdictions, with recent re-evaluation decisions confirming its acceptability for continued use when appropriate risk mitigation measures are implemented. Health Canada's Pest Management Regulatory Agency (PMRA) published Re-evaluation Decision RVD2025-01 in February 2025, confirming that all uses of **foramsulfuron** products **meet current standards** for protection of human health and the environment when used according to updated conditions of registration [3]. The European Union has approved **foramsulfuron** under Regulation EC 1107/2009, with the inclusion expiry date of 31 May 2035 [4]. The compound is not currently identified as a candidate for substitution in the EU, indicating that no concerning properties requiring replacement have been identified.

## Required Risk Mitigation Measures

To address identified potential risks, regulatory agencies have implemented specific **risk mitigation requirements** for **foramsulfuron** products:

- **Personal Protective Equipment (PPE):** Updates to PPE requirements for mixers, loaders, and applicators to meet current labeling standards, typically including chemical-resistant gloves, protective eyewear, long-sleeved shirts, and long pants [3]
- **Restricted-Entry Intervals (REI):** Implementation of a standard restricted-entry interval of 12 hours to protect workers entering treated areas after application [3]
- **Spray Buffer Zones:** Establishment of updated spray buffer zones for the protection of non-target aquatic habitats from spray drift, with specific distances dependent on application equipment and rates [3]
- **Precautionary Statements:** Inclusion of label statements informing users of the toxicity of **foramsulfuron** to aquatic organisms and terrestrial plants, with directions to avoid contamination of water bodies [3]

Regulatory agencies have established a 24-month implementation timeline for these required label amendments, recognizing that risks during the transition period are acceptable when existing labels are followed [3].

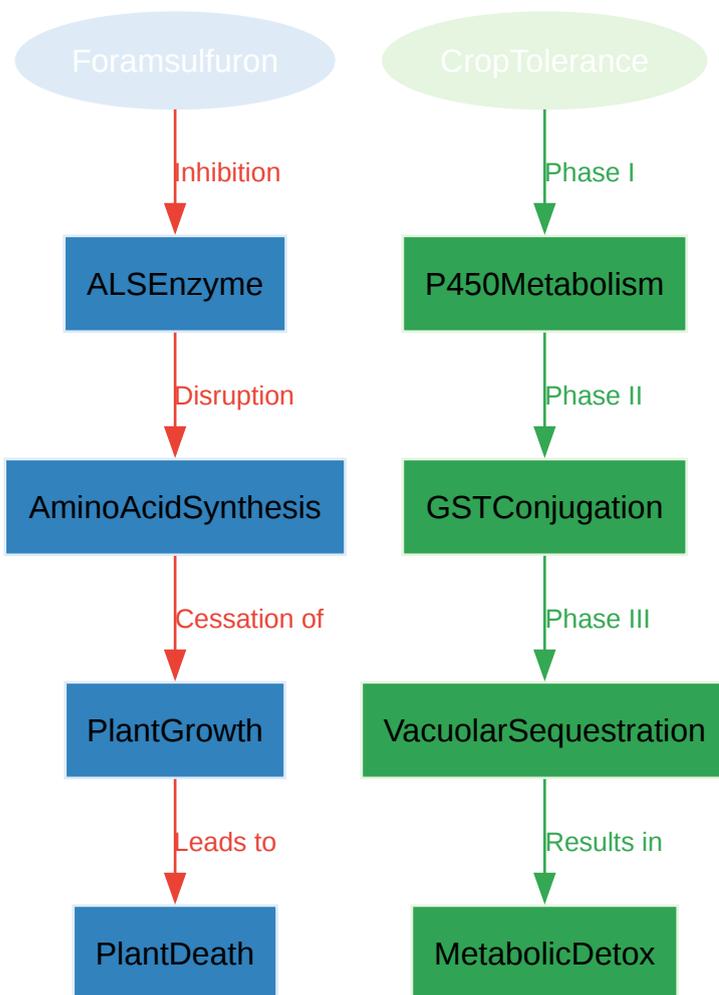
## Molecular Mechanisms and Experimental Methodologies

### Herbicide Mode of Action and Plant Metabolism

**Foramsulfuron** functions as a **potent inhibitor** of acetolactate synthase (ALS; also known as acetohydroxyacid synthase, AHAS), a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. This enzyme catalyzes the first common step in the synthesis of these essential amino acids, and its inhibition leads to the cessation of cell division and plant growth,

ultimately resulting in plant death. The sulfonylurea chemical group binds to the ALS enzyme at a distinct site that is not present in mammalian enzymes, explaining the selective toxicity to plants versus mammals.

In tolerant crop species such as corn, **foramsulfuron** undergoes **rapid metabolic detoxification** through a series of enzymatic reactions. The initial metabolic steps (Phase I) typically involve oxidative transformations catalyzed by cytochrome P450 monooxygenases, particularly CYP81A family enzymes in grasses, which introduce hydroxyl groups that facilitate subsequent conjugation. The primary Phase II reaction is conjugation with glutathione, catalyzed by specific glutathione S-transferase (GST) enzymes, which further increases water solubility and reduces phytotoxicity. Finally, Phase III involves ATP-dependent transport of the conjugates into the vacuole or apoplast, effectively sequestering the herbicide away from its target site.



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Diagram: Dual pathways of **foramsulfuron** action and detoxification in plants showing toxicity mechanism in susceptible weeds and metabolic detoxification in tolerant crops

## Standardized Ecotoxicity Testing Protocols

Regulatory assessment of **foramsulfuron**'s ecotoxicological potential follows internationally harmonized test guidelines to ensure reproducibility and reliability of data. Key test methodologies include:

- **Algal Growth Inhibition Tests:** Conducted according to OECD Test Guideline 201 or USEPA OPPTS 850.5400, evaluating effects on green algae (*Pseudokirchneriella subcapitata*) and diatoms over 72-96 hour exposure periods with growth rate and biomass yield as primary endpoints [1]
- **Aquatic Macrophyte Testing:** Following OECD Test Guideline 239 or USEPA OPPTS 850.4400, using species such as *Lemna gibba* (duckweed) with 7-day exposure periods assessing frond number, chlorophyll content, and growth rate [1]
- **Aquatic Invertebrate Toxicity:** Conducted with *Daphnia magna* (water flea) according to OECD Test Guideline 202 or USEPA OPPTS 850.1010, evaluating immobilization over 48-hour acute and 21-day chronic exposures [3]
- **Fish Toxicity Studies:** Performed with rainbow trout (*Oncorhynchus mykiss*) or zebra fish (*Danio rerio*) following OECD Test Guideline 203 or USEPA OPPTS 850.1075, assessing mortality over 96-hour static or flow-through systems [3]
- **Sediment-Water Testing:** Evaluating effects on benthic organisms using OECD Test Guideline 219 or 233, incorporating sediment exposure scenarios to assess potential impacts on organisms inhabiting this compartment [1]

These standardized tests form the basis for regulatory risk assessment and establishment of environmental quality standards and regulatory acceptable concentrations for **foramsulfuron** in various environmental compartments.

## Conclusion and Research Needs

Based on comprehensive toxicological evaluation, **foramsulfuron** demonstrates a **favorable human health profile** with low acute and chronic toxicity, no evidence of carcinogenicity or mutagenicity, and rapid metabolic clearance in mammalian systems. Current risk mitigation measures appear adequate to protect human health under conditions of proper use. From an ecological perspective, **foramsulfuron** exhibits generally low toxicity to fish, aquatic invertebrates, algae, birds, mammals, and bees, supporting its continued registration with appropriate application restrictions.

However, several **research gaps** warrant further investigation to fully characterize the environmental profile of **foramsulfuron**:

- **Sensitivity of Native Macrophyte Species:** Additional research is needed to evaluate the sensitivity of non-target aquatic plants, particularly native submerged macrophyte species that may be more sensitive than standard test species [2]
- **Sediment Exposure Pathways:** Further assessment of sediment-associated herbicide exposure to benthic primary producers, particularly in marine/estuarine environments where data are currently limited [1]
- **Ecological Interaction Effects:** Investigation of potential indirect effects on aquatic ecosystem structure and function resulting from shifts in plant community composition following herbicide exposure [2]
- **Metabolite Characterization:** More comprehensive identification and toxicity testing of major environmental transformation products to ensure they do not present unanticipated risks

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